

Benzobicyclon CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzobicyclon [ISO]*

Cat. No.: *B12058859*

[Get Quote](#)

An In-Depth Technical Guide to Benzobicyclon for Researchers

Introduction

Benzobicyclon is a selective, systemic herbicide used for the control of annual and perennial weeds, particularly in rice cultivation.^{[1][2]} It belongs to the triketone class of herbicides and functions as a pro-herbicide; it is converted to its active form in the presence of water.^[3] This guide provides a comprehensive overview of Benzobicyclon, including its chemical and physical properties, mechanism of action, metabolic fate, and experimental protocols for its evaluation.

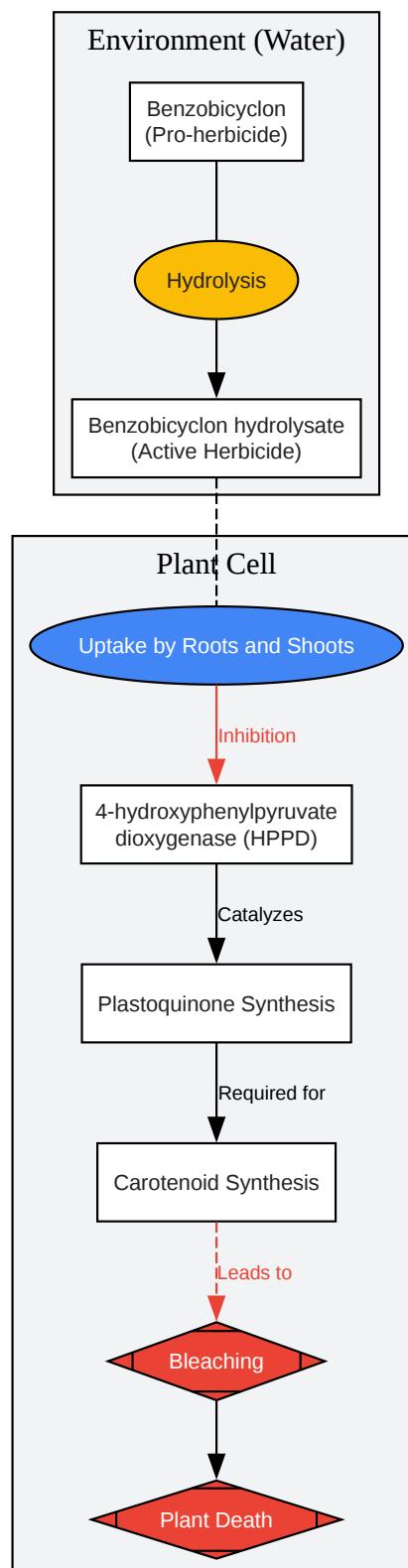
Chemical and Physical Properties

Benzobicyclon is a solid, light yellow to brown substance with low aqueous solubility and is not volatile.^{[1][4]} A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	156963-66-5	[4] [5] [6] [7] [8] [9] [10]
Molecular Formula	C ₂₂ H ₁₉ ClO ₄ S ₂	[4] [6] [10] [11]
Molecular Weight	446.97 g/mol	[4] [6] [9] [10]
Melting Point	187.3 °C	[2] [5]
Boiling Point	Decomposes before boiling	[2]
Water Solubility	51.8 ± 6.9 µg/L (at 20°C)	[5]
Log K _{ow} (Octanol-Water Partition Coefficient)	3.1 (range 2.8-3.5 at 25°C)	[5]
Vapor Pressure	<5.6 x 10 ⁻⁵ Pa (at 25°C)	[5]
Density	1.45 x 10 ³ kg/m ³ (at 22.0 ± 0.5°C)	[5]
Solubility in Organic Solvents	DMSO: 15 mg/mL (33.56 mM)	[6] [7]

Mechanism of Action

Benzobicyclon itself is not the active herbicidal agent. It is a pro-herbicide that undergoes hydrolysis in water to form its active metabolite, benzobicyclon hydrolysate.[\[3\]](#) This active compound is an inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#) HPPD is a key enzyme in the biosynthetic pathway of plastoquinones and tocopherols. The inhibition of HPPD leads to a depletion of these essential compounds, which in turn causes the characteristic bleaching symptoms in susceptible plants, followed by necrosis and death.[\[3\]](#)



[Click to download full resolution via product page](#)

Mechanism of action of Benzobicyclon.

Metabolic Fate

Once absorbed by the plant, Benzobicyclon is metabolized. The primary metabolic pathway involves the loss of the thiophenyl ring to form metabolite B (3-[2-chloro-4-(methylsulfonyl)benzoyl]-bicyclo[3.2.1]-octane-2,4-dione) and other related compounds.^[5] In paddy water, cleavage products containing the chlorophenyl ring can also be formed, absorbed by the rice plants, and conjugated with sugar.^[5] In livestock, Benzobicyclon and its metabolite B are the major residues found, primarily in the liver and kidneys.^[5]

Herbicidal Activity and Application

Benzobicyclon is effective against a broad spectrum of weeds, including grasses, sedges, and broadleaf weeds, that are often problematic in rice paddies.^{[5][12]} It is particularly effective against sulfonylurea-resistant biotypes.^[4] For optimal efficacy, Benzobicyclon should be applied to water-seeded or drill-seeded rice in an established flood.^[5] The presence of water is crucial for the conversion of Benzobicyclon to its active form. The recommended application rates typically range from 200 to 300 g a.i./ha.^{[4][6][13]}

Experimental Protocols

Evaluation of Herbicidal Efficacy in a Greenhouse Setting

This protocol outlines a general procedure for assessing the herbicidal activity of Benzobicyclon on target weed species under controlled greenhouse conditions.

1. Plant Material and Growth Conditions:

- Grow target weed species (e.g., *Scirpus juncoides*, *Monochoria vaginalis*) and rice (*Oryza sativa*) in pots filled with a suitable soil mix (e.g., clay loam, sandy loam).
- Maintain plants in a greenhouse with controlled temperature (e.g., 25°C), humidity, and photoperiod.

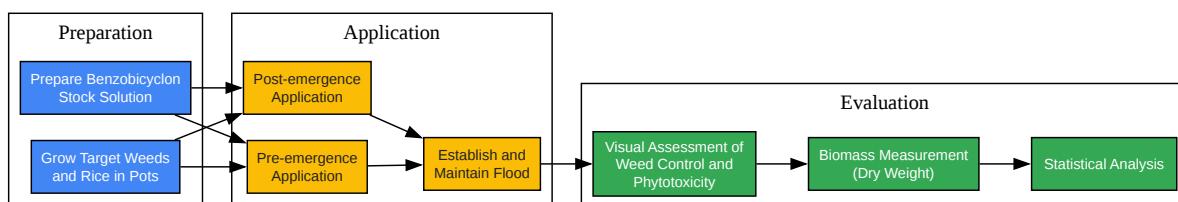
2. Herbicide Application:

- Prepare a stock solution of Benzobicyclon in a suitable solvent like DMSO.^{[6][7]}

- For pre-emergence application, apply the herbicide to the soil surface immediately after sowing the seeds.
- For post-emergence application, apply the herbicide at a specific growth stage of the weeds (e.g., 1-leaf stage).[6]
- Establish and maintain a flood of a specific depth (e.g., 5-10 cm) after application, as water is required for activation.[14]

3. Data Collection and Analysis:

- Visually assess the percentage of weed control at regular intervals after treatment (e.g., 7, 14, 21, and 28 days).
- Evaluate phytotoxicity to rice plants using a similar rating scale.
- At the end of the experiment, harvest the above-ground biomass of both weeds and rice, dry it in an oven, and record the dry weight.
- Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the efficacy of different Benzobicyclon concentrations.



[Click to download full resolution via product page](#)

General workflow for evaluating Benzobicyclon efficacy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzobicyclon (Ref: SB 500) [sitem.herts.ac.uk]
- 2. Benzobicyclon (Ref: SB 500)-Pesticide database [wppdb.com]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. Benzobicyclon | 4-HPPD inhibitor | Herbicide | TargetMol [targetmol.com]
- 7. glpbio.com [glpbio.com]
- 8. Benzobicyclon | CAS#:156963-66-5 | Chemsrx [chemsrc.com]
- 9. bocsci.com [bocsci.com]
- 10. Benzobicyclon | CAS 156963-66-5 | LGC Standards [lgcstandards.com]
- 11. Herbicide Benzobicyclon 98%TC CAS 156963-66-5 Weed Killer - Benzobicyclon, Herbicide | Made-in-China.com [m.made-in-china.com]
- 12. Discovery and development of a new herbicide, benzobicyclon [jstage.jst.go.jp]
- 13. scispace.com [scispace.com]
- 14. repository.lsu.edu [repository.lsu.edu]
- To cite this document: BenchChem. [Benzobicyclon CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12058859#benzobicyclon-cas-number-and-properties\]](https://www.benchchem.com/product/b12058859#benzobicyclon-cas-number-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com